Application Note: Comprehensive NMR Characterization of N-methyl-3-(3-furyl)alanine

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Compound of Interest

Compound Name:	*N-methyl-3-(3-furyl)alanine*
Cat. No.:	*B13037022*

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Introduction

N-methyl-3-(3-furyl)alanine is a rare, non-proteinogenic amino acid that has been identified as a constituent of several bioactive non-ribosomal peptides, including the endolides.[1] The incorporation of N-methylated amino acids into peptide structures can significantly enhance pharmacokinetic properties such as metabolic stability and membrane permeability.[2][3] Consequently, the unambiguous structural elucidation and purity assessment of **N-methyl-3-(3-furyl)alanine** are paramount for its application in synthetic peptide chemistry and drug discovery. This application note provides a detailed guide to the characterization of **N-methyl-3-(3-furyl)alanine** using one-dimensional (1D) ^{1}H and ^{13}C NMR spectroscopy. We will delve into the rationale behind the experimental design, from sample preparation to the interpretation of spectral data, ensuring a robust and reproducible analytical workflow.

Molecular Structure and NMR-Active Nuclei

The structural integrity of **N-methyl-3-(3-furyl)alanine** is confirmed by identifying the unique magnetic environments of its constituent protons (^{1}H) and carbons (^{13}C). The key structural features to be resolved by NMR are the furan ring, the alanine backbone, and the N-methyl group.

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Caption: Molecular structure of **N-methyl-3-(3-furyl)alanine** with key atoms labeled.

Experimental Protocols

Sample Preparation

The quality of the NMR data is critically dependent on the sample preparation. A well-prepared sample will have a high concentration of the analyte, be free of particulate matter, and be in a suitable deuterated solvent.

Protocol:

- Weighing the Sample: Accurately weigh 5-10 mg of **N-methyl-3-(3-furyl)alanine**. For quantitative NMR, a precise measurement is essential.[4]
- Solvent Selection: Deuterated methanol (CD_3OD) or deuterium oxide (D_2O) are suitable solvents. D_2O is preferred for observing the exchange of the carboxylic acid proton.
- Dissolution: Dissolve the sample in 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry vial.
- Transfer to NMR Tube: Using a Pasteur pipette, transfer the solution to a clean, 5 mm NMR tube.
- Internal Standard (Optional): For precise chemical shift referencing, a small amount of a reference standard such as tetramethylsilane (TMS) or 3-(trimethylsilyl)propionic-2,2,3,3-d_4 acid sodium salt (TSP) can be added.

NMR Data Acquisition

The following parameters are recommended for a 400 MHz NMR spectrometer. These may need to be adjusted based on the specific instrument and sample concentration.

^1H NMR Acquisition Parameters:

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Parameter	Value	Rationale
Pulse Program	zg30	A standard 30° pulse is used to allow for a shorter relaxation delay.[5]
Number of Scans (NS)	16	Sufficient for good signal-to-noise ratio with a 5-10 mg sample.
Relaxation Delay (D1)	2 s	Allows for adequate relaxation of most protons between pulses.
Acquisition Time (AQ)	4 s	Provides sufficient resolution to resolve fine couplings.[5]
Spectral Width (SW)	12 ppm	Covers the typical chemical shift range for organic molecules.[6]

^{13}C NMR Acquisition Parameters:

Parameter	Value	Rationale
Pulse Program	zgpg30	A standard proton-gated 30° pulse with proton decoupling.
Number of Scans (NS)	1024	A higher number of scans is required due to the low natural abundance of ^{13}C.
Relaxation Delay (D1)	2 s	A standard delay for ^{13}C acquisition.
Acquisition Time (AQ)	1 s	A balance between resolution and experiment time.
Spectral Width (SW)	200 ppm	Covers the full range of expected carbon chemical shifts.

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Data Analysis and Interpretation

^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **N-methyl-3-(3-furyl)alanine** is expected to show distinct signals for each unique proton environment. The chemical shifts are influenced by the electronegativity of neighboring atoms and the aromaticity of the furan ring.

Expected ^{1}H NMR Data:

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2' (Furan)	~7.4	Singlet	-
H-5' (Furan)	~7.3	Singlet	-
H-4' (Furan)	~6.3	Singlet	-
α-H	~3.8	Triplet	~7
β-H_2	~3.1	Doublet	~7
N-CH_3	~2.5	Singlet	-

Interpretation:

- Furan Protons: The protons on the furan ring will appear in the aromatic region (6.0-8.0 ppm). H-2' is expected to be the most downfield due to its proximity to the oxygen atom and the electron-withdrawing effect of the alanine side chain.
- Alanine Backbone Protons: The α-proton, being adjacent to the chiral center and the nitrogen atom, will appear as a triplet due to coupling with the two β-protons. The β-protons will appear as a doublet, coupling with the α-proton.
- N-Methyl Protons: The three protons of the N-methyl group will appear as a sharp singlet, typically in the range of 2.3-2.7 ppm.

^{13}C NMR Spectrum

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The ^{13}C NMR spectrum provides complementary information, confirming the carbon framework of the molecule.

Expected ^{13}C NMR Data:

Carbon Assignment	Chemical Shift (δ, ppm)
C=O (Carboxyl)	~175
C-2' (Furan)	~143
C-5' (Furan)	~140
C-4' (Furan)	~110
C-3' (Furan)	~125
α-C	~60
β-C	~35
N-CH_3	~30

Interpretation:

- Carbonyl Carbon: The carboxyl carbon will be the most downfield signal due to the strong deshielding effect of the two oxygen atoms.
- Furan Carbons: The carbons of the furan ring will appear in the aromatic region, with C-2' and C-5' being the most downfield due to their proximity to the oxygen atom.
- Aliphatic Carbons: The α-carbon, β-carbon, and the N-methyl carbon will appear in the upfield region of the spectrum. The α-carbon will be further downfield than the β-carbon and the N-methyl carbon due to its attachment to the nitrogen and carboxyl groups.

Workflow Visualization

The entire process from sample preparation to data interpretation can be visualized as a streamlined workflow.

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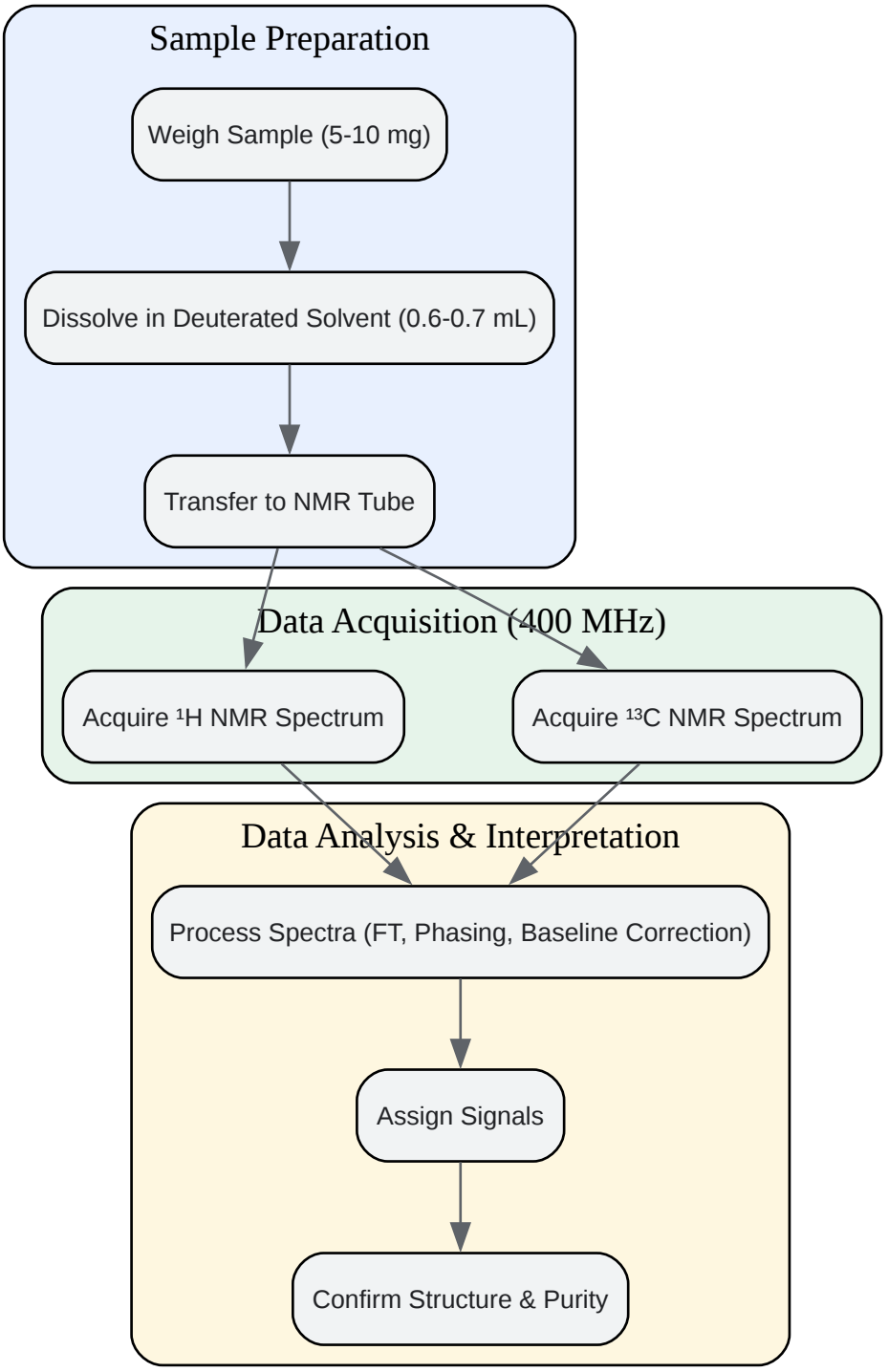

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Caption: Workflow for the NMR characterization of **N-methyl-3-(3-furyl)alanine**.

Conclusion

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This application note provides a comprehensive and detailed protocol for the NMR characterization of **N-methyl-3-(3-furyl)alanine**. By following these guidelines, researchers can confidently verify the structure and purity of this important non-proteinogenic amino acid. The presented methodologies are grounded in established NMR principles and are designed to be readily implemented in a standard analytical laboratory. The accurate characterization of such unique building blocks is a critical step in the advancement of peptide-based therapeutics and other areas of chemical biology.

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